

A Comparative Analysis of Iso-propyl 4-hydroxyphenylacetate (Isopropylparaben) and Other Common Parabens

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Compound of Interest

Compound Name: *Iso-propyl 4-hydroxyphenylacetate*

Cat. No.: *B1640225*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed, objective comparison of **iso-propyl 4-hydroxyphenylacetate** (isopropylparaben) with other widely used parabens, namely methylparaben, ethylparaben, propylparaben, and butylparaben. The information presented is supported by experimental data to assist researchers, scientists, and drug development professionals in making informed decisions regarding the selection and application of these preservatives.

Chemical and Physical Properties

Parabens are esters of p-hydroxybenzoic acid and are extensively used as preservatives in pharmaceuticals, cosmetics, and food products due to their broad-spectrum antimicrobial activity.^{[1][2]} Their efficacy and physicochemical properties are largely influenced by the length and structure of their alkyl side chains.^[2]

Table 1: Comparison of Chemical and Physical Properties of Common Parabens

| Property | Methylparaben | Ethylparaben | Propylparaben | Isopropylparaben | Butylparaben |
|--|--|---|--|--|--|
| IUPAC Name | Methyl 4-hydroxybenzoate | Ethyl 4-hydroxybenzoate | Propyl 4-hydroxybenzoate | Propan-2-yl 4-hydroxybenzoate | Butyl 4-hydroxybenzoate |
| CAS Number | 99-76-3 | 120-47-8 | 94-13-3 | 4191-73-5 | 94-26-8 |
| Molecular Formula | C ₈ H ₈ O ₃ | C ₉ H ₁₀ O ₃ | C ₁₀ H ₁₂ O ₃ | C ₁₀ H ₁₂ O ₃ | C ₁₁ H ₁₄ O ₃ |
| Molecular Weight (g/mol) | 152.15 | 166.17 | 180.20 | 180.20 | 194.23 |
| Melting Point (°C) | 125-128 | 116-118 | 96-99 | 84-86 | 68-71 |
| Water Solubility (g/100g at 25°C) | 0.25 | 0.17 | 0.05 | 0.07 | 0.02 |
| LogP (Octanol-Water Partition Coefficient) | 1.96 | 2.47 | 3.04 | 2.90 | 3.57 |

Antimicrobial Efficacy

The antimicrobial activity of parabens generally increases with the length of the alkyl chain.^[2] ^[3] This is attributed to their mechanism of action, which involves the disruption of microbial membrane transport processes and inhibition of DNA and RNA synthesis.^[2] Longer alkyl chains enhance lipophilicity, facilitating greater interaction with the microbial cell membrane.

Table 2: Minimum Inhibitory Concentration (MIC) of Parabens against Representative Microorganisms

| Microorganism | Methylparaben (%) | Ethylparaben (%) | Propylparaben (%) | Isopropylparaben (%) | Butylparaben (%) |
|------------------------|-------------------|------------------|-------------------|----------------------|------------------|
| Staphylococcus aureus | 0.10 - 0.20 | 0.05 - 0.10 | 0.02 - 0.05 | 0.03 - 0.06 | 0.01 - 0.02 |
| Escherichia coli | 0.10 - 0.20 | 0.10 - 0.15 | 0.05 - 0.10 | 0.06 - 0.12 | 0.02 - 0.05 |
| Pseudomonas aeruginosa | > 0.20 | > 0.20 | 0.10 - 0.20 | 0.15 - >0.20 | 0.05 - 0.10 |
| Candida albicans | 0.10 - 0.15 | 0.05 - 0.10 | 0.02 - 0.05 | 0.03 - 0.07 | 0.01 - 0.02 |
| Aspergillus niger | 0.05 - 0.10 | 0.02 - 0.05 | 0.01 - 0.02 | 0.01 - 0.03 | < 0.01 |

(Data compiled from multiple sources. Specific MIC values can vary based on the test method and specific strain.)

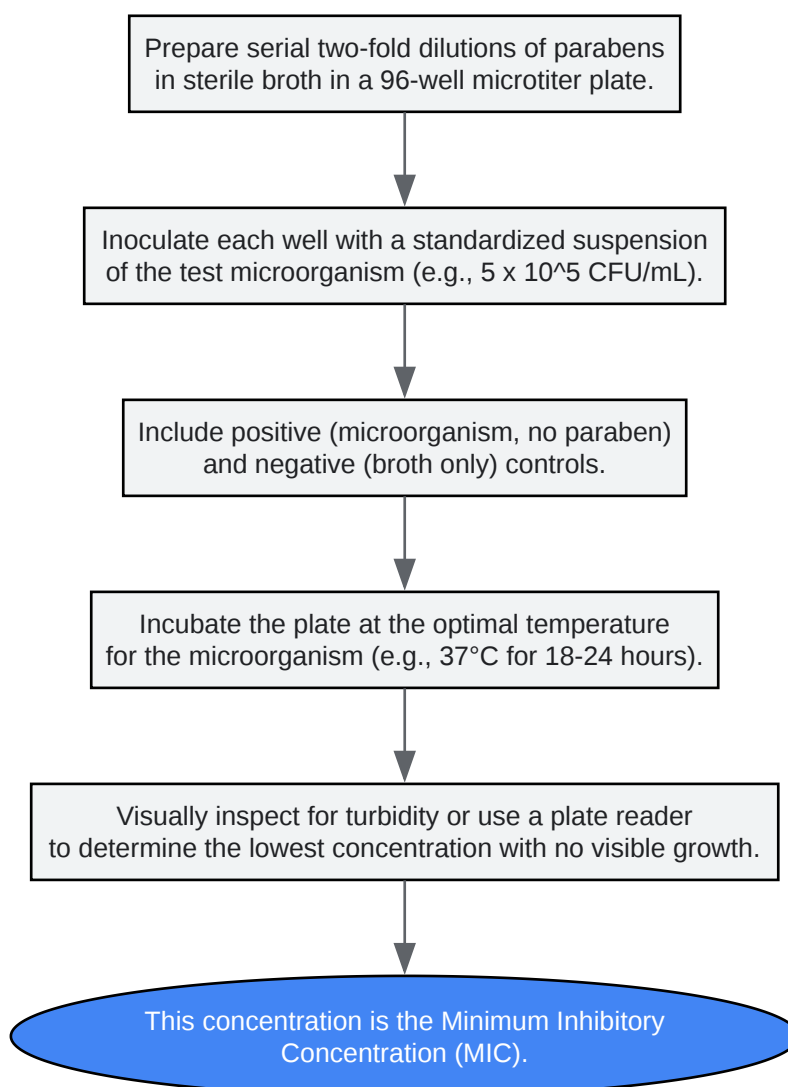
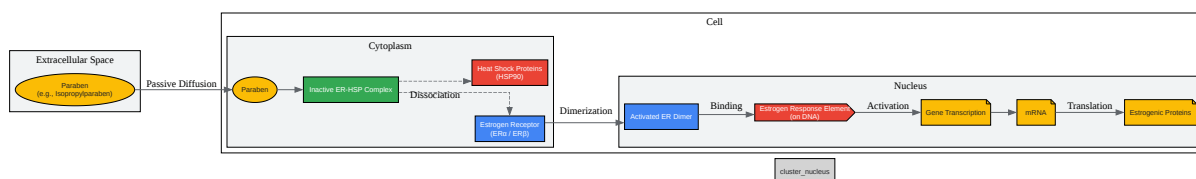
Estrogenic Activity

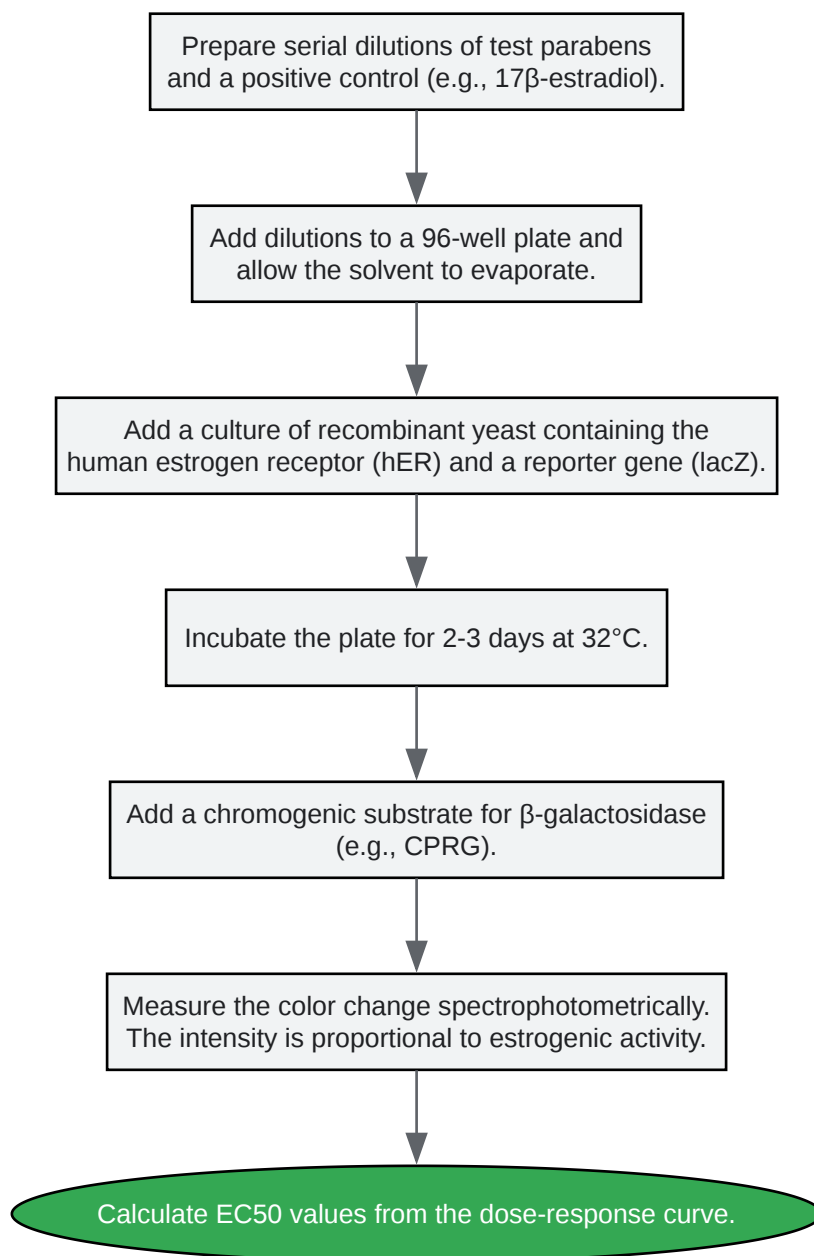
Parabens are known to exhibit weak estrogenic activity by binding to estrogen receptors (ER α and ER β).^[4] This activity is a key consideration in their safety assessment. The estrogenic potency of parabens also correlates with the length and structure of the alkyl chain, with longer and branched chains generally showing higher activity.^[4]

Table 3: In Vitro Estrogenic Activity of Parabens

| Paraben | Assay Type | Endpoint | EC ₅₀ (μM) | Relative Potency (Estradiol = 1) |
|------------------|-------------------------------|--------------------------|-----------------------|----------------------------------|
| Methylparaben | Yeast Estrogen Screen (YES) | β-galactosidase activity | ~180 | ~1 x 10 ⁻⁶ |
| Ethylparaben | Yeast Estrogen Screen (YES) | β-galactosidase activity | ~10 | ~1.8 x 10 ⁻⁵ |
| Propylparaben | Yeast Estrogen Screen (YES) | β-galactosidase activity | ~3.3 | ~5.5 x 10 ⁻⁵ |
| Isopropylparaben | ER Transcriptional Activation | Luciferase activity | ~5.0 | ~3.6 x 10 ⁻⁵ |
| Butylparaben | Yeast Estrogen Screen (YES) | β-galactosidase activity | ~1.2 | ~1.5 x 10 ⁻⁴ |

(EC₅₀ values are approximate and can vary between studies and assay systems.)





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References

- 1. YES and YAS assay - Wikipedia [en.wikipedia.org]
- 2. Exposure to Antibacterial Chemicals Is Associated With Altered Composition of Oral Microbiome - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Antimicrobial Preservatives for Protein and Peptide Formulations: An Overview - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Final amended report on the safety assessment of Methylparaben, Ethylparaben, Propylparaben, Isopropylparaben, Butylparaben, Isobutylparaben, and Benzylparaben as used in cosmetic products - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Analysis of Iso-propyl 4-hydroxyphenylacetate (Isopropylparaben) and Other Common Parabens]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1640225#comparing-iso-propyl-4-hydroxyphenylacetate-to-other-parabens]

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